

Application Notes and Protocols: Ethyl 3-phenylprop-2-enoate in the Heck Reaction

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Compound of Interest

Compound Name: Ethyl 3-phenylprop-2-enoate

Cat. No.: B7854431

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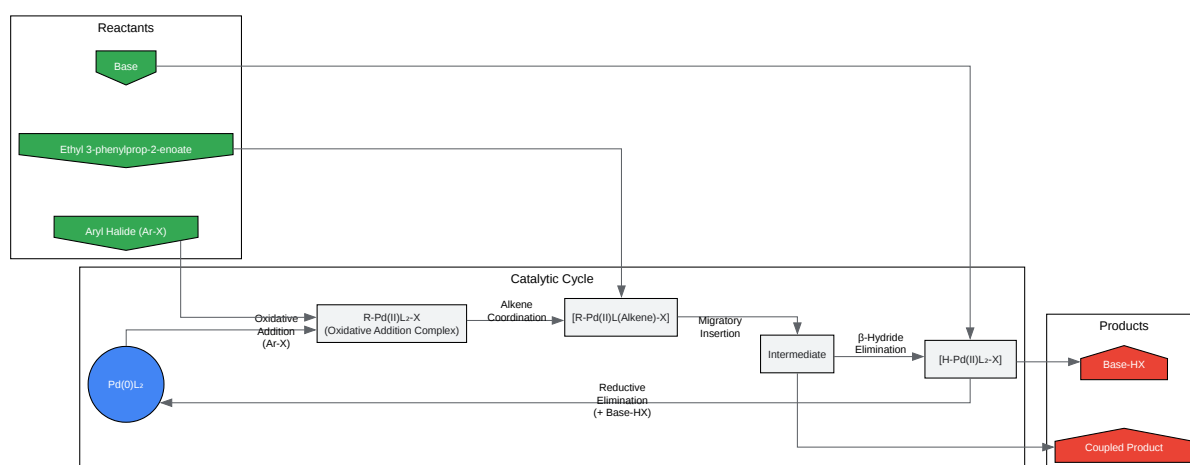
Introduction

The Mizoroki-Heck reaction is a cornerstone of modern organic synthesis, enabling the palladium-catalyzed cross-coupling of unsaturated halides with alkenes to form substituted alkenes.[1][2] This powerful carbon-carbon bond-forming reaction has wide applications in the synthesis of fine chemicals, pharmaceuticals, and complex natural products.[3] **Ethyl 3-phenylprop-2-enoate**, commonly known as ethyl cinnamate, is a disubstituted alkene that can serve as a versatile substrate in the Heck reaction, leading to the formation of tri- and tetra-substituted alkenes, which are valuable scaffolds in medicinal chemistry and materials science.

These application notes provide a comprehensive overview of the use of **ethyl 3-phenylprop-2-enoate** as a substrate in the Heck reaction, including detailed experimental protocols and quantitative data on reaction conditions and yields.

Reaction Mechanism and Workflow

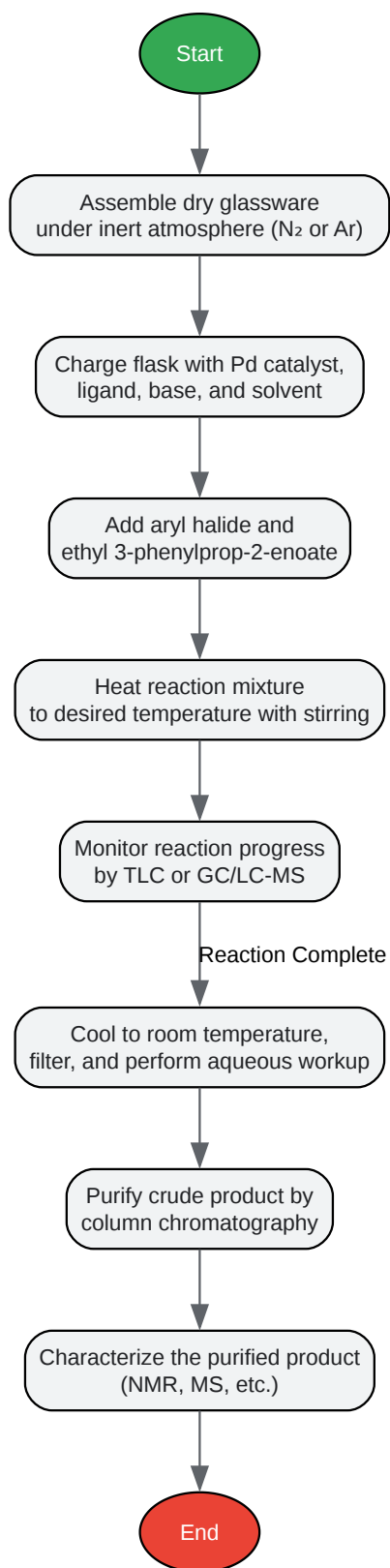
The catalytic cycle of the Heck reaction is a well-established process involving a Pd(0)/Pd(II) cycle. The key steps include the oxidative addition of the aryl halide to the Pd(0) catalyst, followed by migratory insertion of the alkene (**ethyl 3-phenylprop-2-enoate**) into the Pd-aryl bond, and finally, β -hydride elimination to release the product and regenerate the Pd(0) catalyst.[1]



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Caption: Catalytic cycle of the Heck reaction with **ethyl 3-phenylprop-2-enoate**.

A typical experimental workflow for performing a Heck reaction with **ethyl 3-phenylprop-2-enoate** is outlined below.



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References

- 1. Heck reaction - Wikipedia [en.wikipedia.org]
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- 3. researchgate.net [researchgate.net]
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